

An In-depth Technical Guide to 6-TAMRA Free Acid

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Compound of Interest

Compound Name: 6-TAMRA free acid

Cat. No.: B126143

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This guide provides an in-depth overview of 6-TAMRA (6-Carboxytetramethylrhodamine) free acid, a widely used fluorescent dye in biological research. It is intended for researchers, scientists, and professionals in the field of drug development who utilize fluorescence-based techniques.

Core Molecular Data

6-TAMRA free acid is a single isomer of carboxytetramethylrhodamine.^{[1][2]} Its specific isomer structure provides better resolution in high-performance liquid chromatography (HPLC) purification compared to mixed isomers, which is often a critical step in conjugation processes.^{[1][2]}

The fundamental quantitative data for **6-TAMRA free acid** is summarized in the table below for easy reference.

Property	Value	References
Molecular Weight	430.45 g/mol	^{[3][4][5]}
Molecular Formula	C ₂₅ H ₂₂ N ₂ O ₅	^{[3][4][5][6][7]}
IUPAC Name	3',6'-bis(dimethylamino)-3-oxo-3H-spiro[isobenzofuran-1,9'-xanthene]-6-carboxylic acid	
CAS Number	150322-06-8	^{[3][4][6]}

Experimental Protocols

6-TAMRA free acid is a versatile fluorescent label extensively used for conjugating to peptides, proteins, nucleotides, and nucleic acids.[1][2] Its primary application lies in the preparation of fluorescently labeled antibodies and avidin derivatives for immunohistochemistry.[3][4][6] The carboxylic acid group allows for its conjugation to primary amines on target molecules.

This protocol outlines a general procedure for the covalent labeling of a peptide with **6-TAMRA free acid**. Note that optimization of reaction conditions, including stoichiometry and incubation times, may be necessary for specific applications.

Materials:

- **6-TAMRA free acid**
- Peptide with a free primary amine (e.g., N-terminus or lysine side chain)
- N,N'-Dicyclohexylcarbodiimide (DCC) or other carbodiimide crosslinker
- N-Hydroxysuccinimide (NHS)
- Anhydrous, amine-free Dimethylformamide (DMF)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Purification system (e.g., HPLC)

Procedure:

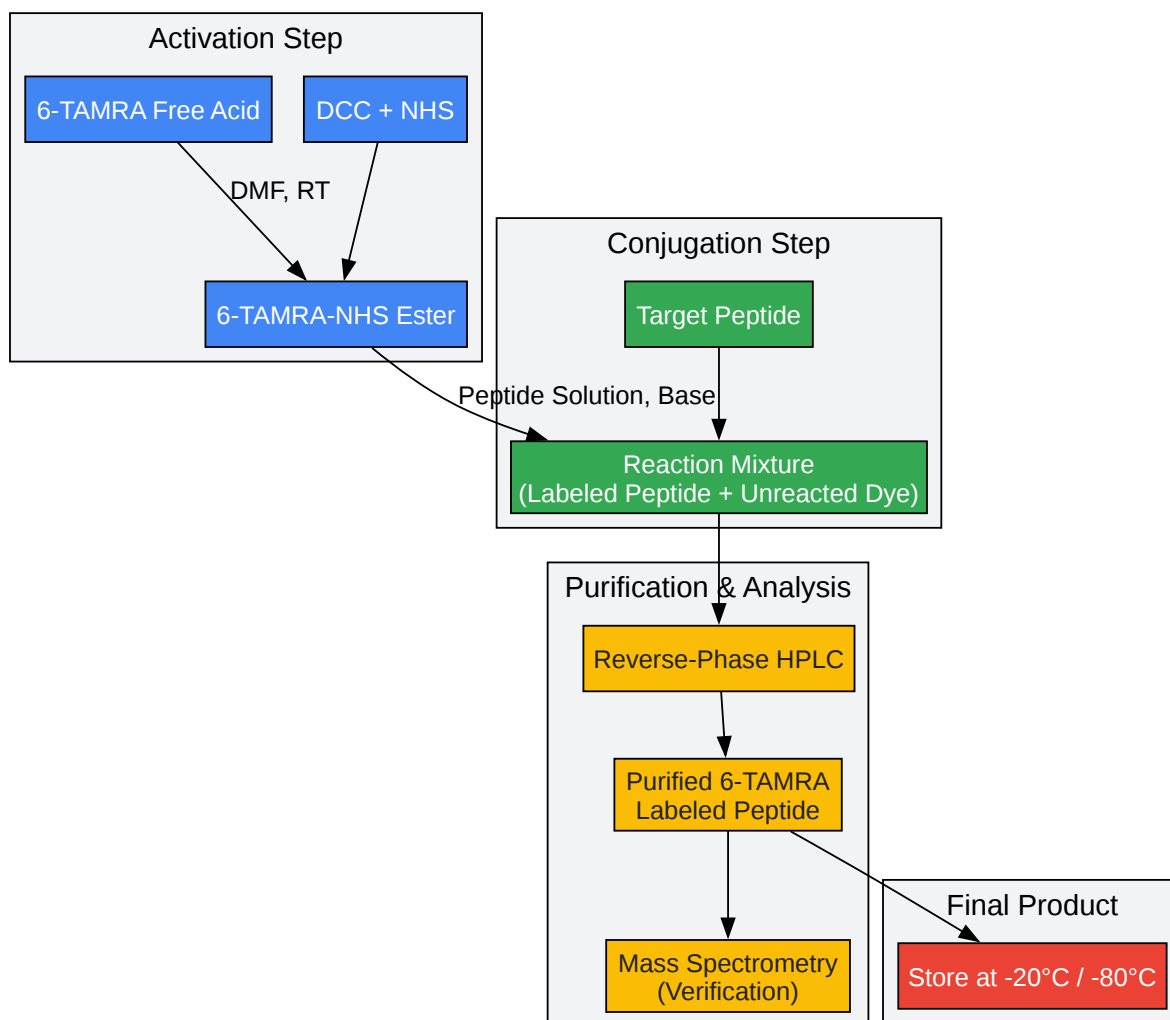
- Activation of **6-TAMRA Free Acid**:
 - Dissolve **6-TAMRA free acid**, DCC, and NHS in anhydrous DMF in a 1:1.1:1.1 molar ratio.
 - Allow the reaction to proceed for 2-4 hours at room temperature to form the 6-TAMRA-NHS ester. This activated ester is more reactive towards primary amines than the free acid.
- Conjugation to the Peptide:

- Dissolve the peptide in a suitable buffer (e.g., 0.1 M sodium bicarbonate, pH 8.3) or an organic solvent like DMF.
- Add the activated 6-TAMRA-NHS ester solution to the peptide solution. A molar excess of the TAMRA-NHS ester (typically 5-10 fold) is recommended to ensure efficient labeling.
- Add a small amount of an organic base such as TEA or DIPEA to catalyze the reaction.
- Incubate the reaction mixture for 2-12 hours at room temperature or overnight at 4°C, protected from light.
- Purification of the Labeled Peptide:
 - Following incubation, quench the reaction by adding a small amount of a primary amine-containing buffer (e.g., Tris buffer).
 - Purify the 6-TAMRA labeled peptide from the unreacted dye and byproducts using reverse-phase HPLC.
 - Monitor the elution profile using absorbance at the excitation maximum of 6-TAMRA (around 553 nm) and the absorbance of the peptide (typically 280 nm).
 - Collect the fractions containing the desired labeled peptide.
- Verification and Storage:
 - Confirm the identity and purity of the labeled peptide using mass spectrometry.
 - Determine the final concentration and labeling efficiency using spectrophotometry.
 - Store the purified, labeled peptide at -20°C or -80°C, protected from light.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for labeling a target molecule with **6-TAMRA free acid**, from activation to the final purified product.

Workflow for Labeling with 6-TAMRA Free Acid

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Caption: General workflow for labeling a peptide with **6-TAMRA free acid**.

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